

Benzyl oleate chemical properties and structure

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Compound of Interest

Compound Name: Benzyl oleate

Cat. No.: B1609250

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An In-depth Technical Guide to **Benzyl Oleate**: Chemical Properties and Structure

Introduction

Benzyl oleate (CAS No. 55130-16-0) is the ester formed from the condensation of oleic acid, a monounsaturated omega-9 fatty acid, and benzyl alcohol, an aromatic alcohol.[1] This structure imparts both lipophilic characteristics, from the long oleic acid hydrocarbon chain, and aromatic properties from the benzyl group.[1] These dual characteristics make it a versatile compound with applications in various fields, including as a solvent, plasticizer, and a vehicle in drug delivery systems for lipophilic active pharmaceutical ingredients (APIs).[1][2] This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and analysis, tailored for researchers and professionals in drug development.

Chemical and Physical Properties

The physicochemical properties of **benzyl oleate** are summarized in the table below. This data is crucial for predicting its behavior in various formulations and for developing analytical methods.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₀ O ₂	[3][4][5]
Molecular Weight	372.59 g/mol	[3]
CAS Number	55130-16-0	[1][3][5]
Appearance	Colorless oily liquid	[2]
Boiling Point	464.9°C at 760 mmHg235°C	[3][6][7]
Density	0.931 g/cm ³ at 23°C	[3][6][7]
Flash Point	106.4°C	[3][6]
Vapor Pressure	8.05 x 10 ⁻⁹ mmHg at 25°C	[3]
Refractive Index	1.4875 (estimate)	[3]
LogP	7.76730	[3]
XLogP3	9.1	[3][4]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	18	[3]
Exact Mass	372.302830514 Da	[3][4]

Chemical Structure

Benzyl oleate is structurally identified as benzyl (Z)-octadec-9-enoate.[4] Its structure consists of the C18 monounsaturated oleic acid backbone ester-linked to a benzyl group via an oxygen atom.

- IUPAC Name: benzyl (Z)-octadec-9-enoate[4]
- Canonical SMILES: CCCCCCCCC=CCCCCCCCC(=O)OCC1=CC=CC=C1[3]
- InChI Key: CGFITOCWTCRCSL-KTKRTIGZSA-N[1]

The presence of the cis double bond at the 9th position of the oleoyl chain introduces a kink, influencing its packing and physical state. The benzyl group provides a site for potential π - π stacking interactions and influences its solvency properties.

Experimental Protocols

Synthesis of Benzyl Oleate

The primary method for synthesizing **benzyl oleate** is through the esterification of oleic acid with benzyl alcohol.^[1]

1. Acid-Catalyzed Esterification: This is a classic and common method for producing **benzyl oleate**.

- Reactants: Oleic acid and benzyl alcohol. It is common to use a molar excess of benzyl alcohol to drive the reaction towards completion.^[1]
- Catalyst: An acid catalyst such as sulfuric acid or p-toluene sulfonic acid.^{[1][8]} An alternative catalyst is n-butyl titanate.^[8]
- Procedure:
 - Oleic acid (1 equivalent), benzyl alcohol (1.5 equivalents), and the catalyst (e.g., n-butyl titanate, 0.1% w/w) are dissolved in a solvent like toluene.^{[1][8]}
 - The mixture is refluxed for several hours (e.g., 10 hours).^[8]
 - Water produced during the reaction is continuously removed, often using a Dean-Stark apparatus, to shift the equilibrium towards the ester product.^[8]
 - Upon completion, the reaction mixture is cooled.

2. Transesterification: This method involves reacting an existing oleate ester, such as methyl oleate, with benzyl alcohol.^[1]

- Reactants: Methyl oleate and benzyl alcohol.
- Catalyst: Typically a base catalyst.

- Advantage: This route can be beneficial as the starting methyl oleate is readily available from the transesterification of triglycerides from natural oils.[1]

3. Synthesis via Benzyl Halide: An alternative route involves the reaction of a carboxylate salt with benzyl bromide.[9]

- Reactants: An α,β -unsaturated carboxylic acid (like oleic acid) and benzyl bromide.[9]
- Base: Sodium bicarbonate (NaHCO_3).[9]
- Procedure:
 - The carboxylic acid and benzyl bromide are dissolved in a solvent mixture such as DMF/1,4-dioxane.[9]
 - Sodium bicarbonate is added, and the reaction proceeds at room temperature.[9]

Purification Methodologies

Post-synthesis, the crude product contains unreacted starting materials and byproducts that require removal.

- Liquid-Liquid Extraction: To remove the unreacted oleic acid, the crude product can be washed with a weak base solution, such as aqueous sodium bicarbonate (NaHCO_3).[10] Care must be taken during shaking as the formation of sodium oleate can act as an emulsifier.[10]
- Solvent Washing: Excess benzyl alcohol can be removed by washing with solvents like diethyl ether or acetone.[10]
- Silica Gel Chromatography: For high purity ($\geq 98\%$), column chromatography is effective.[1]
 - Stationary Phase: Silica gel.[1]
 - Mobile Phase: A non-polar eluent system, typically a gradient of hexane and ethyl acetate. [1] **Benzyl oleate**, being less polar than the starting materials, will elute first.[1]

Analytical Techniques

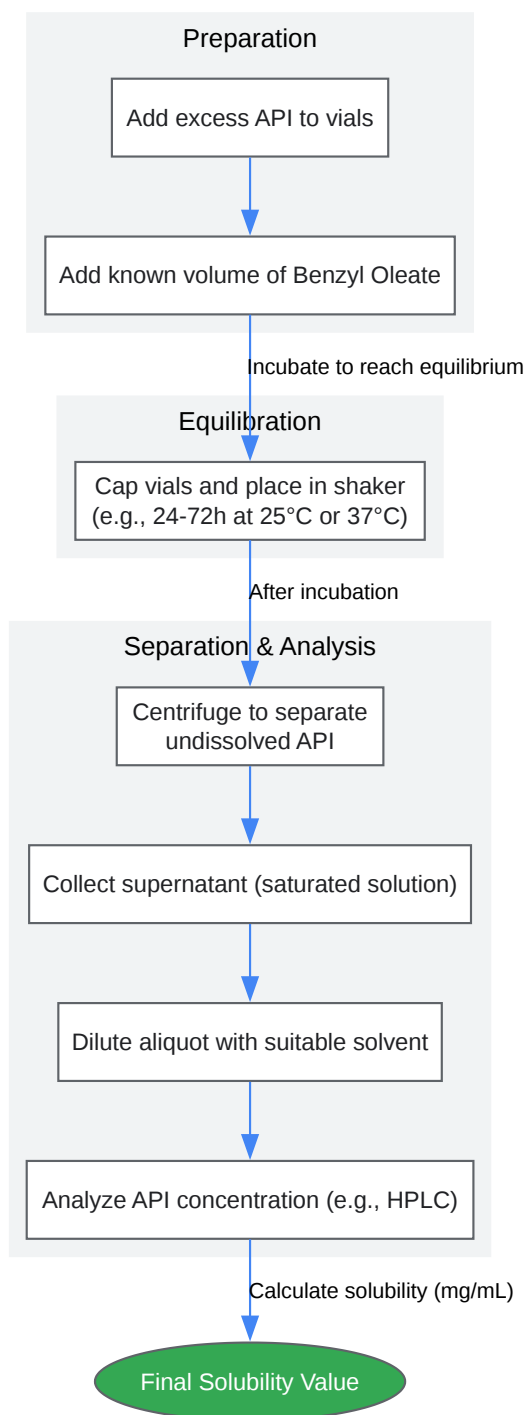
Structural confirmation and purity assessment are critical steps.

- Spectroscopy:
 - NMR Spectroscopy (^1H and ^{13}C): Provides detailed structural information, confirming the presence of the benzyl group, the long aliphatic chain, and the double bond.[\[4\]](#)[\[9\]](#)
 - Mass Spectrometry (MS): Often coupled with Gas Chromatography (GC-MS), it is used to determine the molecular weight and fragmentation pattern, confirming the identity of the compound.[\[4\]](#)
 - Infrared (IR) Spectroscopy: Used to identify functional groups, particularly the characteristic ester carbonyl ($\text{C}=\text{O}$) stretch.[\[4\]](#)
- Chromatography:
 - High-Performance Liquid Chromatography (HPLC): A primary tool for assessing the purity of **benzyl oleate** and for quantitative analysis in formulations.[\[1\]](#)[\[2\]](#)

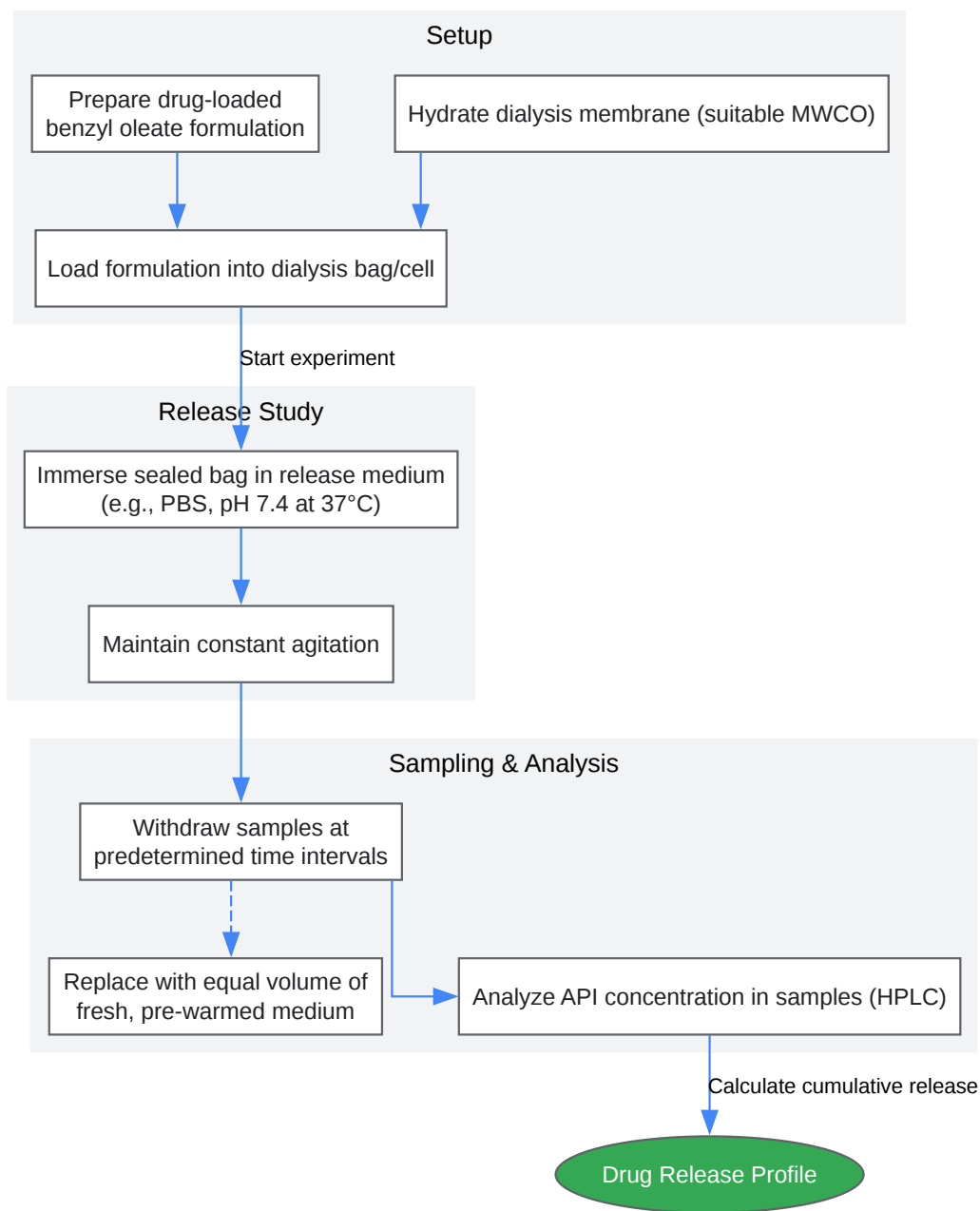
Applications in Drug Development Workflows

Benzyl oleate's properties as an oily vehicle are particularly relevant in the formulation of poorly water-soluble drugs for parenteral and topical delivery.[\[2\]](#)

Experimental Workflow: Drug Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining drug solubility in an oily vehicle like **benzyl oleate**.^[2]

Experimental Workflow: In Vitro Drug Release via Dialysis

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Caption: Workflow for in vitro drug release testing from an oily formulation using a dialysis method.[2]

Conclusion

Benzyl oleate is a well-characterized fatty acid ester with a unique combination of lipophilic and aromatic properties. Its synthesis is straightforward, primarily via esterification, and it can be purified to a high degree using standard laboratory techniques. For professionals in drug development, its utility as a non-aqueous vehicle for poorly soluble drugs is of significant interest. The provided experimental workflows for solubility and in vitro release are foundational for evaluating its performance in preclinical formulation studies. A thorough understanding of its chemical properties is essential for its effective application and for the rational design of novel drug delivery systems.

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